

Navigating the Disposal of BRD-8000.3: A Procedural Guide

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Compound of Interest

Compound Name: BRD-8000.3

Cat. No.: B15581638

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Disclaimer: No specific Safety Data Sheet (SDS) with official disposal procedures for **BRD-8000.3** is publicly available. The following guidance is based on the compound's known chemical properties and established best practices for the disposal of hazardous laboratory chemicals. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure full compliance with local, state, and federal regulations.

BRD-8000.3 is a narrow-spectrum, bactericidal antimycobacterial agent used in tuberculosis research.^{[1][2][3][4]} As a brominated heterocyclic organic compound, it requires careful handling and disposal to mitigate potential environmental and health risks.

Key Chemical and Hazard Profile of BRD-8000.3

For safe handling and to inform proper disposal, a summary of **BRD-8000.3**'s properties is presented below.

Property	Value	Source
Molecular Formula	C19H21BrN4O	[1]
Molecular Weight	401.30 g/mol	[1][2]
CAS Number	2365504-95-4	[1]
Appearance	Powder	[2]
Solubility	Soluble in DMSO	[2]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 1 year.	[2]
Chemical Class	Brominated Organic Compound, Heterocyclic Compound	[1][3]
Known Hazards	While specific toxicity data is unavailable, as a brominated organic and heterocyclic compound, it should be handled as potentially hazardous. Similar compounds can be toxic, carcinogenic, and pose environmental risks.[5]	

Step-by-Step Disposal Protocol for BRD-8000.3

The following protocol outlines the recommended steps for the safe disposal of **BRD-8000.3** waste.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves, when handling **BRD-8000.3** in any form.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect un-used or contaminated solid **BRD-8000.3** powder in a clearly labeled, sealed, and compatible hazardous waste container.
 - Contaminated materials such as weigh boats, pipette tips, and gloves should also be placed in this container.
- Liquid Waste (in DMSO or other solvents):
 - Collect all liquid waste containing **BRD-8000.3** in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - As **BRD-8000.3** is a brominated organic compound, this waste should be classified as halogenated organic waste.[6] Do not mix with non-halogenated waste streams.
 - Ensure the waste container is compatible with the solvent used (e.g., a chemically resistant plastic or glass bottle with a secure screw cap).

3. Labeling of Waste Containers:

- Properly label all waste containers with "Hazardous Waste" and the full chemical name: "**BRD-8000.3**".
- List all components in the container, including solvents and their approximate concentrations.
- Include the date the waste was first added to the container and the name of the principal investigator or lab contact.

4. Storage of Waste:

- Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure containers are kept closed except when adding waste.
- Store in a well-ventilated area, away from incompatible materials.

5. Arranging for Disposal:

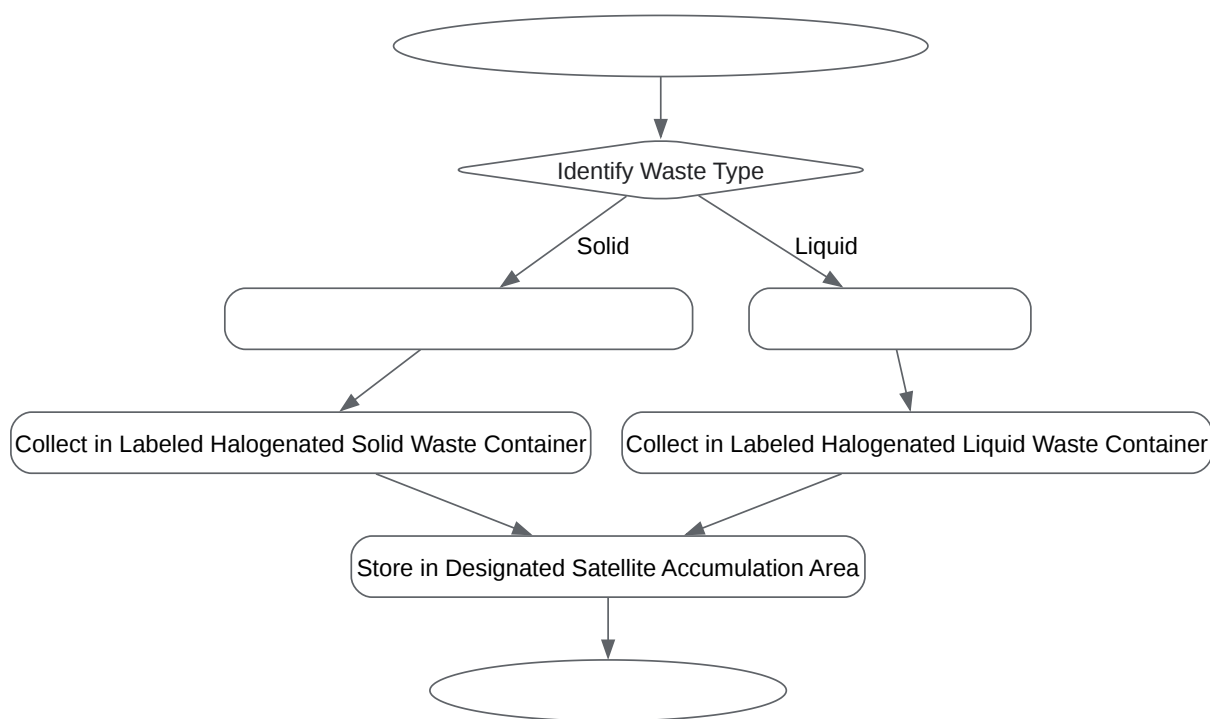
- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Do not attempt to dispose of **BRD-8000.3** down the drain or in the regular trash.^{[7][8]}
- Follow all institutional procedures for waste pickup and documentation.

6. Decontamination of Glassware and Surfaces:

- For glassware that has come into contact with **BRD-8000.3**, rinse it with a suitable solvent (e.g., ethanol or acetone) and collect the rinsate as hazardous waste.
- After the initial rinse, wash the glassware with soap and water.
- Wipe down any contaminated surfaces with an appropriate solvent and dispose of the cleaning materials as solid hazardous waste.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **BRD-8000.3**.



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Caption: Disposal workflow for **BRD-8000.3** waste.

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